

Safeguarding Your Research: A Comprehensive Guide to Handling Hexahydrofarnesyl Acetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexahydrofarnesyl acetone

Cat. No.: B131137

[Get Quote](#)

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **Hexahydrofarnesyl acetone** (CAS No. 502-69-2). Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Essential Safety Information

Hexahydrofarnesyl acetone is a liquid substance that requires careful handling to prevent potential hazards. While it has no specific occupational exposure limits defined, it is classified as hazardous to the aquatic environment with long-lasting effects.^[1] Therefore, preventing its release into the environment is a key safety consideration.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Hexahydrofarnesyl acetone** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and aerosols.[1]
Hand Protection	Protective gloves (Nitrile rubber recommended)	Prevents skin contact. Nitrile gloves offer good resistance to ketones.
Body Protection	Impervious clothing, such as a lab coat	Protects skin and personal clothing from contamination.[1]
Respiratory Protection	Suitable respirator	Required when working in poorly ventilated areas or when there is a risk of aerosol formation.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Hexahydrofarnesyl acetone** is provided below for your reference.

Property	Value	Source
Molecular Formula	C18H36O	MedChemExpress SDS
Molecular Weight	268.48 g/mol	MedChemExpress SDS
Appearance	Liquid	MedChemExpress SDS
Density	0.8403 g/cm ³	MedChemExpress SDS[1]
Boiling Point	125 °C @ 0.1 mm Hg	Parchem[2]
Flash Point	> 100 °C (> 212 °F)	The Good Scents Company[3]
Solubility	Insoluble in water; soluble in alcohol.[2]	Parchem[2]

Operational and Disposal Plans

A systematic approach to the handling and disposal of **Hexahydrofarnesyl acetone** is crucial for a safe laboratory environment.

Experimental Protocol: Step-by-Step Handling Procedure

The following protocol outlines the standard operating procedure for handling **Hexahydrofarnesyl acetone** in a laboratory setting.

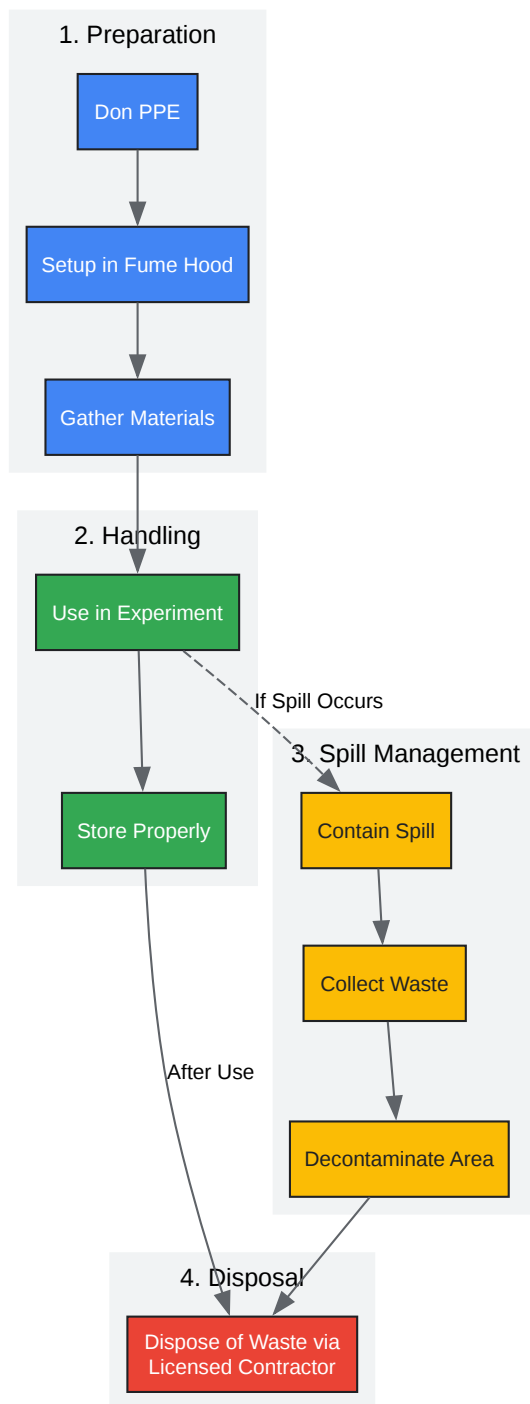
- Preparation:
 - Ensure a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
 - Confirm that a safety shower and eyewash station are readily accessible.[\[1\]](#)
 - Assemble all necessary materials, including the chemical, appropriate glassware, and waste containers.
 - Don all required personal protective equipment as specified in the table above.
- Handling and Use:
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Avoid inhalation of any vapors or mists.[\[1\]](#)
 - Use the smallest quantity of the chemical necessary for the experiment to minimize waste.
 - Keep the container tightly sealed when not in use.
 - Ground all equipment when transferring the substance to prevent static discharge.
- Spill Management:
 - In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, dry sand).
 - Collect the absorbed material and place it in a sealed container for disposal.[\[1\]](#)

- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Do not allow the spilled chemical to enter drains or waterways.^[1]
- Disposal:
 - Dispose of **Hexahydrofarnesyl acetone** and any contaminated materials in accordance with local, state, and federal regulations.^[1]
 - Do not dispose of the chemical down the drain.
 - Use a licensed professional waste disposal service for chemical waste.

Visual Workflow for Handling Hexahydrofarnesyl Acetone

The following diagram illustrates the logical workflow for the safe handling of **Hexahydrofarnesyl acetone**, from initial preparation to final disposal.

Safe Handling Workflow for Hexahydrofarnesyl Acetone

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Hexahydrofarnesyl acetone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. parchem.com [parchem.com]
- 3. hexahydrofarnesyl acetone, 502-69-2 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Hexahydrofarnesyl Acetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131137#personal-protective-equipment-for-handling-hexahydrofarnesyl-acetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

